

# Safety and handling precautions for 5-(Bromomethyl)benzofuran

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-(Bromomethyl)benzofuran

Cat. No.: B1603608

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An In-Depth Technical Guide to the Safe Handling of 5-(Bromomethyl)benzofuran

## Introduction and Compound Profile

**5-(Bromomethyl)benzofuran** (CAS No: 188862-35-3, Molecular Formula: C<sub>9</sub>H<sub>7</sub>BrO) is a heterocyclic aromatic compound of significant interest to the pharmaceutical and agrochemical research sectors.<sup>[1]</sup> Its utility stems from the benzofuran scaffold, a privileged structure in medicinal chemistry, combined with a highly reactive bromomethyl (-CH<sub>2</sub>Br) group at the 5-position.<sup>[1][2]</sup> This functional group serves as a versatile synthetic handle, enabling alkylation and further molecular elaboration, making it a crucial building block for constructing more complex therapeutic and biologically active molecules.<sup>[1][2]</sup>

However, the very reactivity that makes this compound valuable also necessitates a rigorous and well-informed approach to its handling and safety. The presence of the bromomethyl group, a potent lachrymator and alkylating agent, alongside the inherent hazards of the brominated benzofuran core, presents a multifaceted risk profile. This guide provides a comprehensive overview of the essential safety protocols, handling procedures, and emergency responses required for the safe utilization of **5-(Bromomethyl)benzofuran** in a research and development setting.

## Hazard Identification and Risk Assessment

A thorough understanding of the potential hazards is the foundation of safe laboratory practice. While specific toxicological data for **5-(Bromomethyl)benzofuran** is limited, a robust risk

assessment can be constructed by analyzing data from the compound itself, its close structural analogs like 5-Bromobenzofuran, and the general chemical class.

## GHS Classification and Physicochemical Properties

The known and inferred hazards associated with **5-(Bromomethyl)benzofuran** and its analogs are summarized below. It is imperative to treat the compound as possessing all these potential hazards.

Property/Hazard	Classification/Value	Source(s)
GHS Hazard Statements	H302: Harmful if swallowed H314: Causes severe skin burns and eye damage H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation H351: Suspected of causing cancer	[1][3][4][5]
Signal Word	Danger / Warning	[4][6]
Hazard Classifications	Acute Toxicity 4 (Oral) Skin Corrosion/Irritation 1B/2 Serious Eye Damage/Irritation 1/2A Carcinogenicity 2 Specific Target Organ Toxicity - Single Exposure 3 (Respiratory)	[1][4][5]
Molecular Weight	211.06 g/mol	[1]
Incompatible Materials	Strong oxidizing agents, Strong bases, Amines, Reducing agents.	[7]

## Analysis of Key Hazards

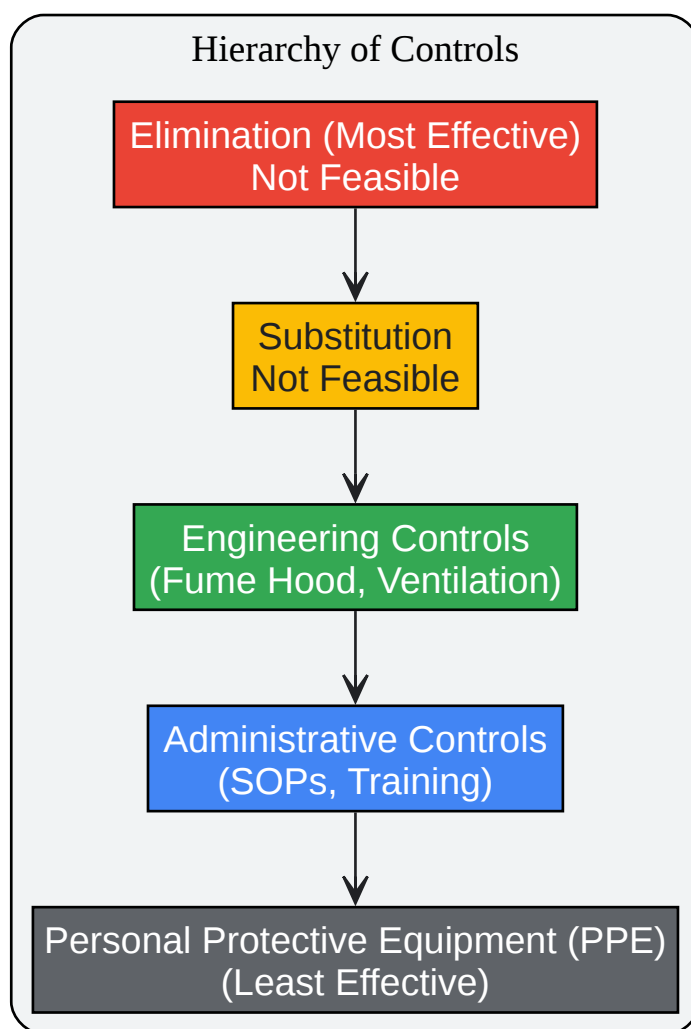
- **Corrosivity and Irritation:** The bromomethyl group is a strong alkylating agent. Direct contact with skin or eyes can lead to severe chemical burns and irreversible eye damage (H314).<sup>[1]</sup> Vapors and aerosols are highly irritating to the respiratory tract (H335).<sup>[4][8]</sup> The causality lies in the electrophilic nature of the benzylic carbon, which readily reacts with biological nucleophiles (e.g., amines, thiols in proteins and DNA), leading to cellular damage.
- **Acute Toxicity:** The compound is classified as harmful if swallowed (H302).<sup>[1]</sup> Ingestion can lead to systemic toxicity.
- **Carcinogenicity:** Based on data for the 5-Bromobenzofuran core, this compound is suspected of causing cancer (H351).<sup>[3][4][5]</sup> This classification warrants the highest level of precaution to minimize any potential for long-term exposure.
- **Reactivity:** The benzofuran ring system can be susceptible to electrophilic attack, and the compound as a whole is incompatible with strong oxidizing agents and bases.<sup>[7][9]</sup> Like other ethers, benzofuran derivatives may have the potential to form explosive peroxides upon prolonged exposure to air and light, a risk that must be managed through proper storage.

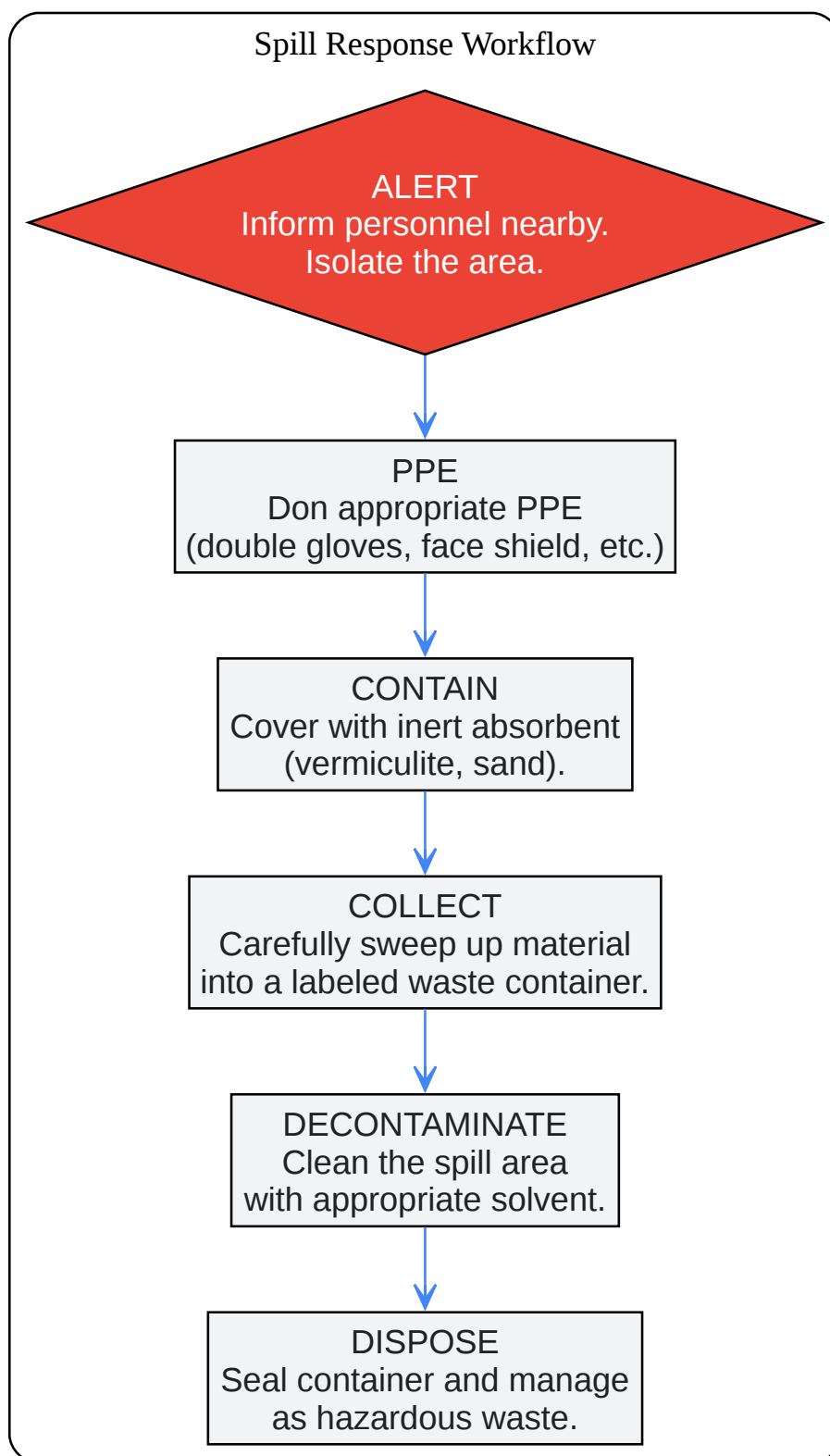
## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is critical. This begins with robust engineering controls and is supplemented by meticulous use of appropriate PPE.

### Hierarchy of Controls

The most effective safety strategies prioritize engineering and administrative controls to minimize reliance on PPE alone.





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- To cite this document: BenchChem. [Safety and handling precautions for 5-(Bromomethyl)benzofuran]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1603608#safety-and-handling-precautions-for-5-bromomethyl-benzofuran]

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